

An In-depth Technical Guide to DBCO-NHCO-PEG4-NHS Ester

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Compound of Interest

Compound Name: DBCO-NHCO-PEG4-NHS ester

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, solubility, and handling of **DBCO-NHCO-PEG4-NHS ester**, a heterobifunctional crosslinker essential for advanced bioconjugation. Detailed experimental protocols and workflow visualizations are included to facilitate its effective application in research and development.

Core Properties and Specifications

DBCO-NHCO-PEG4-NHS ester is a versatile reagent designed for two-step bioconjugation. It incorporates three key chemical moieties: a Dibenzocyclooctyne (DBCO) group for copper-free click chemistry, a hydrophilic tetra-polyethylene glycol (PEG4) spacer, and an N-hydroxysuccinimide (NHS) ester for covalent linkage to primary amines.

The DBCO group enables highly specific and bioorthogonal ligation to azide-tagged molecules via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)[1]. The NHS ester reacts efficiently with primary amines, such as the side chains of lysine residues on proteins, in a pH-dependent manner to form stable amide bonds[2][3][4]. The PEG4 spacer enhances water solubility, reduces steric hindrance, and improves the pharmacokinetic profile of the resulting conjugate[2][4][5].

Quantitative data for **DBCO-NHCO-PEG4-NHS ester** are summarized in the table below.

Property	Value	References
Chemical Formula	C ₃₄ H ₃₉ N ₃ O ₁₀	[2][6][7]
Molecular Weight	649.7 g/mol	[2][3][6][8][9][10]
Exact Mass	649.2635 Da	[2]
CAS Number	2100306-58-7	[2][3][6][8]
Appearance	Yellow to slightly orange oil or light yellow gel	[7][11]
Purity	Typically >95% (HPLC)	[7][8][11]

Solubility and Handling

Proper handling and storage are critical for maintaining the reactivity of the moisture-sensitive NHS ester. The reagent should be stored at -20°C, desiccated, and protected from light[2][7]. Before use, the vial should be allowed to equilibrate to room temperature before opening to prevent moisture condensation[12].

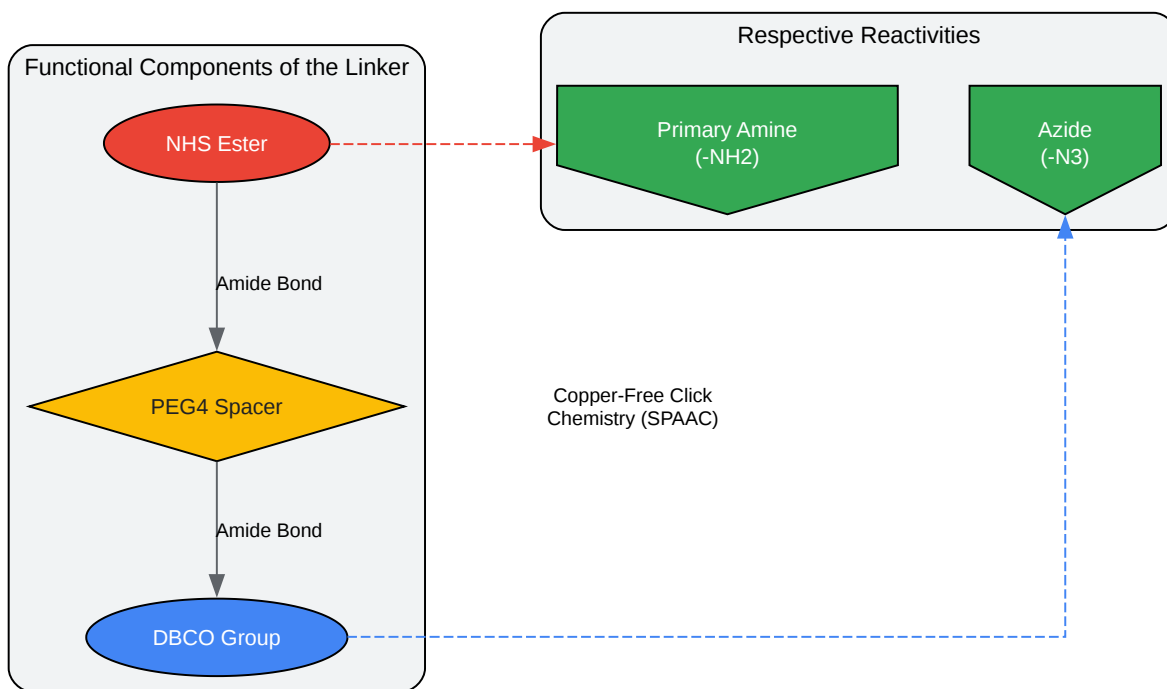
Solvent	Solubility	References
DMSO	79 mg/mL (121.6 mM); Readily soluble	[5][7][11][13]
DMF	Readily soluble	[5][7][11]
DCM, Chloroform, THF	Soluble	[7][11]
Aqueous Buffers	Soluble up to 1.5 mM	[12]

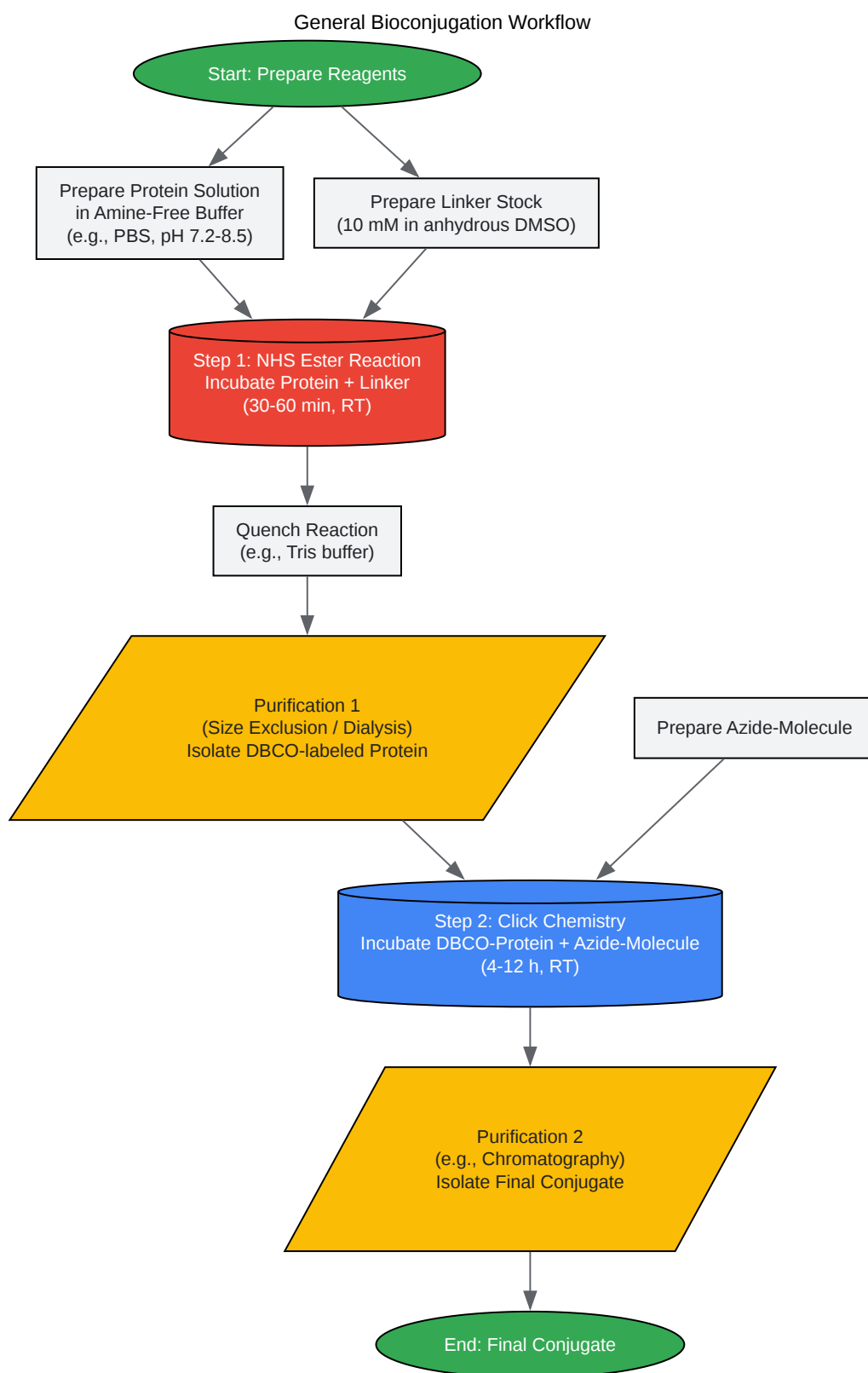
Stock solutions should be prepared fresh in anhydrous solvents like DMSO or DMF immediately before use, as the NHS ester moiety readily hydrolyzes in aqueous conditions[12].

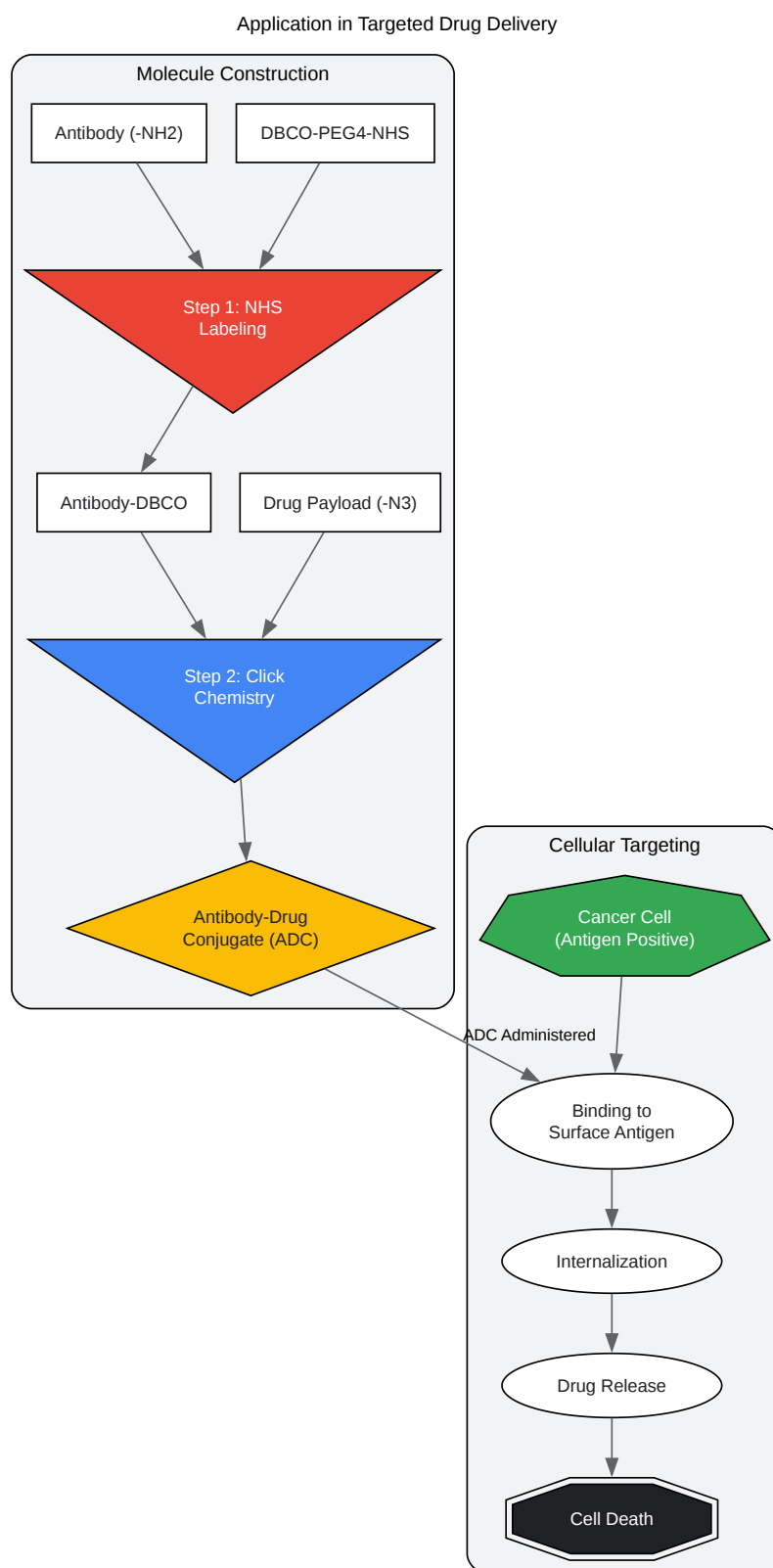
Reaction Mechanisms and Workflows

The use of **DBCO-NHCO-PEG4-NHS ester** involves a two-stage conjugation process. First, the NHS ester is reacted with an amine-containing molecule. Second, the newly introduced

DBCO group is reacted with an azide-containing molecule.







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